

Best practices for storing and handling EPZ028862

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Compound of Interest

Compound Name: EPZ028862

Cat. No.: B12390063

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Technical Support Center: EPZ028862

This technical support center provides guidance on the best practices for storing and handling **EPZ028862**, a potent and selective inhibitor of the SMYD3 methyltransferase. The following information is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: How should I store **EPZ028862** upon receipt?

A: Upon receipt, **EPZ028862**, provided as a solid powder, should be stored under specific conditions to ensure its stability and efficacy. For short-term storage (days to weeks), it is recommended to keep the compound in a dry, dark environment at 0 - 4°C.[1] For long-term storage (months to years), the compound should be stored at -20°C.[1]

Q2: How do I reconstitute **EPZ028862** for experimental use?

A: **EPZ028862** is soluble in Dimethyl Sulfoxide (DMSO).[1] To reconstitute, prepare a stock solution in DMSO. The exact volume of DMSO to use will depend on the desired final concentration and the amount of compound in the vial. It is crucial to refer to the Certificate of

Analysis (CofA) that accompanies your specific lot of **EPZ028862** for the exact molecular weight and mass of the compound to ensure accurate concentration calculations.

Q3: What is the stability of **EPZ028862** in its solid form and in solution?

A: When stored correctly as a solid, **EPZ028862** has a shelf life of over three years.^[1] The product is stable enough for a few weeks during ordinary shipping at ambient temperatures.^[1] The stability of stock solutions in DMSO at various temperatures is not explicitly stated, but it is general best practice to store DMSO stock solutions at -20°C or -80°C and to minimize freeze-thaw cycles. For working solutions in aqueous buffers, it is advisable to prepare them fresh for each experiment.

Q4: Are there any specific safety precautions I should take when handling **EPZ028862**?

A: A specific Safety Data Sheet (SDS) for **EPZ028862** is not readily available. Therefore, it should be handled with the standard precautions for a research chemical of unknown toxicity. This includes wearing appropriate personal protective equipment (PPE) such as a lab coat, safety glasses, and gloves. All handling of the solid compound and concentrated stock solutions should be performed in a well-ventilated area or a chemical fume hood. Avoid inhalation of dust and direct contact with skin and eyes.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound will not fully dissolve in DMSO.	<ul style="list-style-type: none"> - Insufficient solvent volume. - Low-quality DMSO. - Compound has precipitated out of solution. 	<ul style="list-style-type: none"> - Ensure you are using a sufficient volume of high-purity, anhydrous DMSO. - Gently warm the solution to 37°C and vortex or sonicate briefly. - If precipitation is observed in a stock solution after storage, warm and vortex to redissolve before use.
Inconsistent experimental results.	<ul style="list-style-type: none"> - Inaccurate concentration of the stock solution. - Degradation of the compound. - Multiple freeze-thaw cycles of the stock solution. 	<ul style="list-style-type: none"> - Verify calculations for the stock solution concentration, taking into account the exact mass and molecular weight from the CofA. - Prepare fresh working solutions from the stock for each experiment. - Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.
Precipitation of the compound in aqueous buffer.	<ul style="list-style-type: none"> - Low solubility of EPZ028862 in aqueous solutions. - The final concentration of DMSO is too low. 	<ul style="list-style-type: none"> - Increase the final percentage of DMSO in your working solution (ensure it is compatible with your experimental system). - Prepare the working solution immediately before use. - Consider using a surfactant or other solubilizing agent, if compatible with your assay.

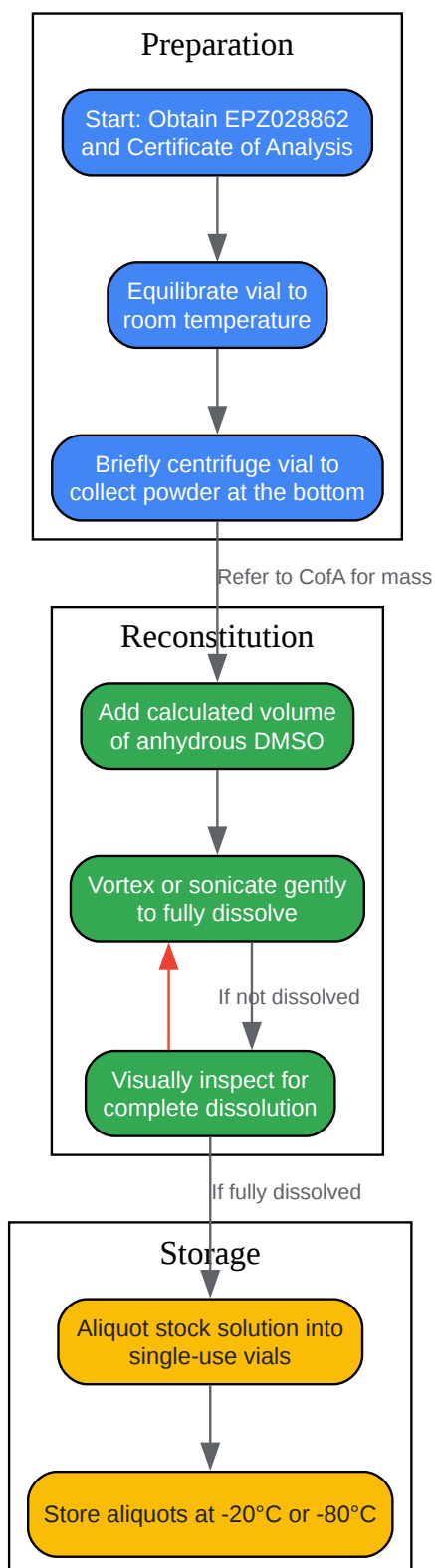
Quantitative Data Summary

Parameter	Value	Source
Chemical Formula	C ₂₀ H ₃₀ N ₄ O ₄ S	MedKoo Biosciences
Molecular Weight	422.54 g/mol	MedKoo Biosciences
Appearance	Solid powder	MedKoo Biosciences
Purity	>98%	MedKoo Biosciences
Solubility	Soluble in DMSO	MedKoo Biosciences[1]
Short-Term Storage	0 - 4°C (Dry, Dark)	MedKoo Biosciences[1]
Long-Term Storage	-20°C (Dry, Dark)	MedKoo Biosciences[1]
Shelf Life (Solid)	>3 years (if stored properly)	MedKoo Biosciences[1]

Experimental Protocols & Workflows

General Reconstitution Protocol

A general protocol for reconstituting a lyophilized compound like **EPZ028862** is detailed below. Always refer to the product-specific Certificate of Analysis for precise calculations.

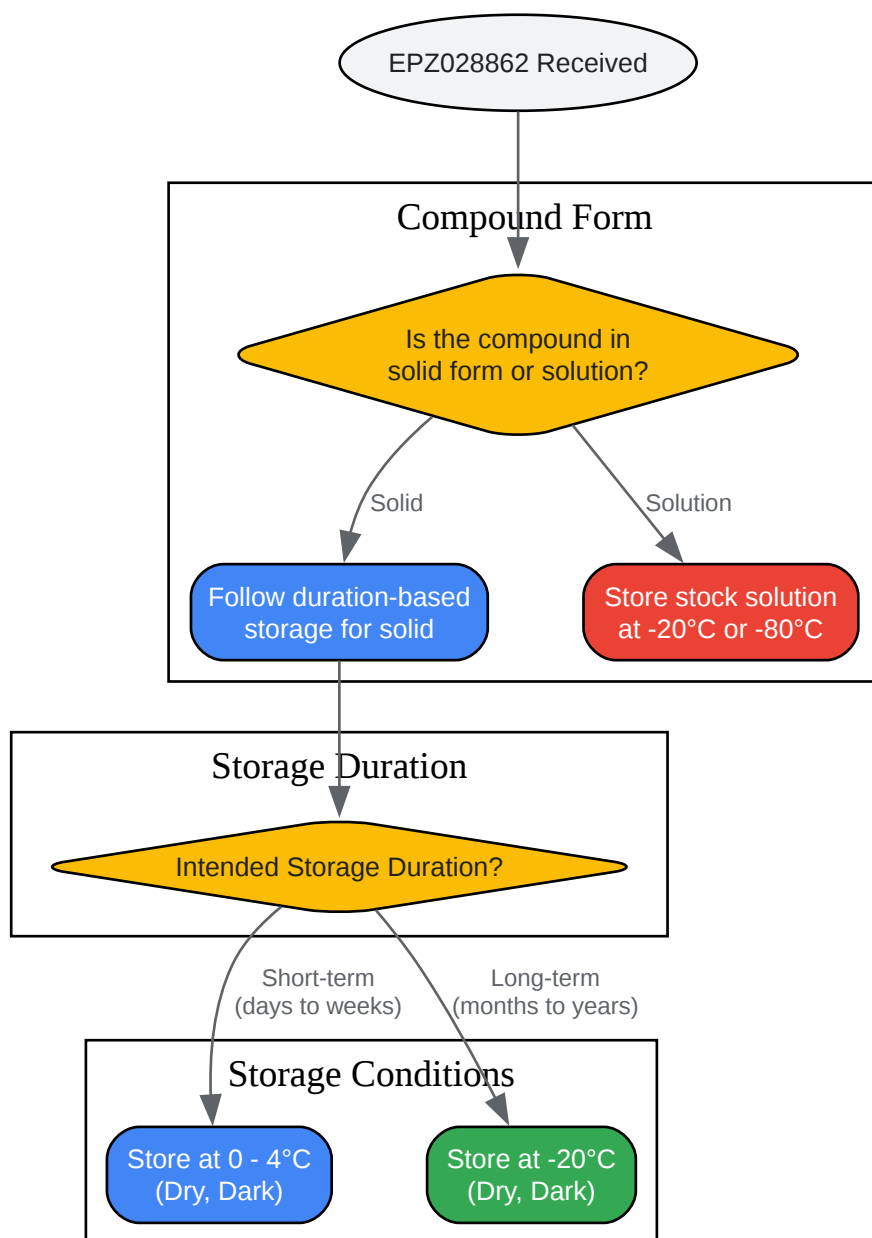


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Caption: Workflow for reconstituting solid **EPZ028862** into a stock solution.

Decision-Making for Storage Conditions

The following diagram illustrates the decision-making process for the appropriate storage of **EPZ028862**.



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Caption: Decision guide for the proper storage of **EPZ028862**.

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References

- 1. assets.fishersci.com [assets.fishersci.com]
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